

Commercial Availability and Suppliers of Cyclopentylacetylene: A Technical Guide

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Compound of Interest

Compound Name: Cyclopentylacetylene

Cat. No.: B1345640

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Cyclopentylacetylene** (CAS No. 930-51-8), a key building block in pharmaceutical and organic synthesis. This document details available purity grades, packaging sizes, and a list of prominent suppliers to aid in the procurement process for research and development activities.

Quantitative Data Summary

Cyclopentylacetylene is commercially available from a range of suppliers in various purities and quantities. The following table summarizes the offerings from major chemical vendors. Pricing is subject to change and may not be listed; direct inquiry with the supplier is recommended for current pricing and bulk quotations.

Supplier	Purity/Grade	Available Quantities
Thermo Scientific Chemicals	97%	1 g, 5 g, 25 g [1] [2] [3]
95%	1 g, 5 g [4] [5]	
Sigma-Aldrich	90%	1 g, 5 g [6]
GFS Chemicals	90+%	25 g [7]
Santa Cruz Biotechnology	≥96%	Inquire for details [8]
Amerigo Scientific	90%	Inquire for details [9]
Chemical Bull Pvt. Ltd.	Manufacturer	Inquire for bulk quantities [10] [11]

Experimental Protocols: Handling and Storage

The following protocols are derived from safety data sheets (SDS) and are intended as a guide for trained professionals. Always refer to the specific SDS provided by the supplier before handling the material.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear protective gloves (e.g., Nitrile rubber), and a lab coat.
- Respiratory Protection: Use a full-face respirator with a combination organic vapor and particulate filter (Type ABEK) or ensure work is conducted in a certified chemical fume hood.

Handling

- Work in a well-ventilated area, preferably a chemical fume hood.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Use non-sparking tools.
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)

- Avoid breathing vapor or mist.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage

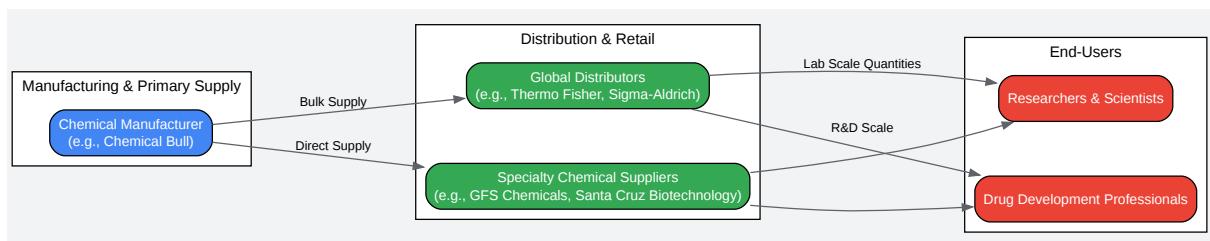
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep in a flammables-designated storage area.
- Incompatible with strong oxidizing agents.[\[1\]](#)
- Store away from heat and sources of ignition.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Supply Chain and Sourcing Visualization

The following diagram illustrates the typical supply chain for **Cyclopentylacetylene**, from primary manufacturing to the research and development end-user.



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Caption: Supply Chain for **Cyclopentylacetylene**.

This guide provides a foundational understanding of the commercial landscape for **Cyclopentylacetylene**. For specific applications and large-scale manufacturing needs, direct consultation with suppliers is highly recommended.

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